

best practices for handling and storing Umbralisib Tosylate powder

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Technical Support Center: Umbralisib Tosylate Powder

This guide provides best practices for handling, storing, and using **Umbralisib Tosylate** powder in a research setting. It includes frequently asked questions, troubleshooting advice, and detailed experimental protocols to address common challenges encountered during experiments.

IMPORTANT SAFETY NOTICE

Researchers should be aware that the FDA has withdrawn its approval for the cancer medicine Ukoniq (umbralisib) due to safety concerns.[1][2] Updated findings from the UNITY-CLL clinical trial showed a possible increased risk of death in patients receiving the drug.[1][2] While this applies to its clinical use, researchers should consider this information as part of their overall risk assessment when handling this compound.

Frequently Asked Questions (FAQs)

1. How should I store **Umbralisib Tosylate** powder?

For long-term storage, it is recommended to store the powder at -20°C.[3] For shorter periods, storage at 4°C is also acceptable. The product should be kept in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[3]



2. What are the recommended handling procedures for **Umbralisib Tosylate** powder?

Umbralisib Tosylate should be handled in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge. Avoid contact with skin and eyes.

3. What personal protective equipment (PPE) is required when working with **Umbralisib Tosylate**?

The following PPE is recommended:

- Eye Protection: Tightly fitting safety goggles with side-shields.
- Hand Protection: Chemical-impermeable gloves that have been inspected prior to use.
- Body Protection: A lab coat or impervious clothing.
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a fullface respirator should be used.
- 4. How do I prepare a stock solution of **Umbralisib Tosylate**?

Umbralisib Tosylate is freely soluble in dimethyl sulfoxide (DMSO) and soluble in methanol, but practically insoluble in water.[4] For most in vitro cellular assays, DMSO is the recommended solvent for creating a high-concentration stock solution.

5. What is the stability of **Umbralisib Tosylate** in solution?

While specific data on the long-term stability of **Umbralisib Tosylate** in solution and the effects of freeze-thaw cycles are not readily available, general best practices for similar compounds should be followed. It is advisable to prepare fresh solutions for experiments whenever possible. If storage of stock solutions is necessary, they should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C. Protect solutions from light.

Troubleshooting Guides

Q: I am having trouble dissolving the **Umbralisib Tosylate** powder. What should I do?



A: **Umbralisib Tosylate** has low aqueous solubility.[4] If you are experiencing issues, consider the following:

- Solvent Choice: Ensure you are using an appropriate solvent. DMSO and methanol are the recommended solvents for initial stock solutions.[4]
- Sonication: Gentle sonication can aid in the dissolution of the powder.
- Warming: Gently warming the solution may also help, but be cautious as excessive heat could degrade the compound.
- Fresh Solvent: Ensure your solvent is anhydrous and of high quality, as contaminants can affect solubility.

Q: My cells are showing signs of toxicity or off-target effects. What could be the cause?

A: Several factors could contribute to this:

- High Solvent Concentration: Ensure the final concentration of the solvent (e.g., DMSO) in your cell culture medium is low (typically <0.5%) and that you are using a vehicle control in your experiments.
- Compound Concentration: You may be using a concentration of Umbralisib Tosylate that is too high for your specific cell line. It is recommended to perform a dose-response curve to determine the optimal concentration for your experiments. In vitro experiments have used concentrations in the range of 0.1 to 10 μM.
- Compound Purity: Verify the purity of your **Umbralisib Tosylate** powder.

Data Summary



| Parameter | Value/Recommendation | Source(s) |
|--------------------|---|-----------------------|
| Storage (Powder) | -20°C (long-term), 4°C (short-term) | [3] |
| Storage (Solution) | Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles. Protect from light. | General Best Practice |
| Solubility | Freely soluble in DMSO, soluble in methanol, practically insoluble in water. | [4] |
| Appearance | White to light brown powder | [4] |

Experimental Protocols Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Allow the vial of **Umbralisib Tosylate** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a well-ventilated area or chemical fume hood, accurately weigh out the desired amount of powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.44 mg of **Umbralisib Tosylate** (Molecular Weight: 743.75 g/mol).
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to the powder.
- Mixing: Gently vortex or sonicate the solution until the powder is completely dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
 Store at -20°C or -80°C and protect from light.

Protocol 2: Representative PI3K Delta Kinase Assay

This protocol is a general example. Specific conditions may need to be optimized for your experimental setup.



· Prepare Reagents:

- Kinase Buffer: Prepare a suitable kinase reaction buffer (e.g., Tris-HCl, MgCl₂, DTT).
- Substrate: Prepare a solution of the appropriate substrate for PI3K delta.
- ATP: Prepare a solution of ATP at the desired concentration.
- Umbralisib Tosylate: Dilute the 10 mM stock solution in the kinase buffer to achieve the desired final concentrations for the assay.

Assay Procedure:

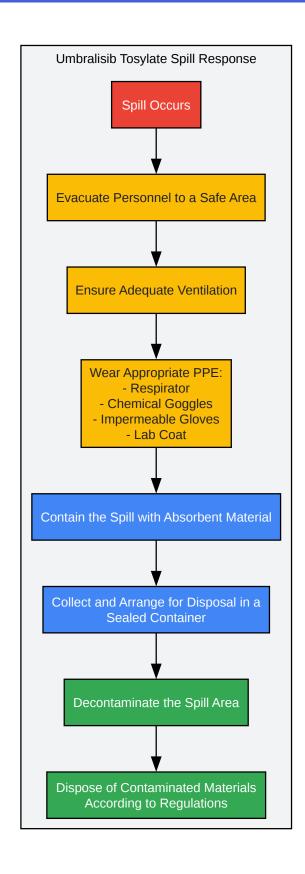
- Add the kinase buffer, PI3K delta enzyme, and the diluted Umbralisib Tosylate (or vehicle control) to the wells of a microplate.
- Incubate for a short period to allow the inhibitor to bind to the enzyme.
- Initiate the kinase reaction by adding the substrate and ATP.
- Allow the reaction to proceed for the optimized amount of time at the appropriate temperature.
- Stop the reaction using a suitable stop solution.
- Detect the kinase activity using an appropriate method (e.g., luminescence, fluorescence, or radioactivity).

Data Analysis:

- Subtract the background signal (no enzyme control) from all wells.
- Normalize the data to the vehicle control (100% activity).
- Plot the percentage of kinase activity against the logarithm of the Umbralisib Tosylate concentration to determine the IC₅₀ value.

Visualizations

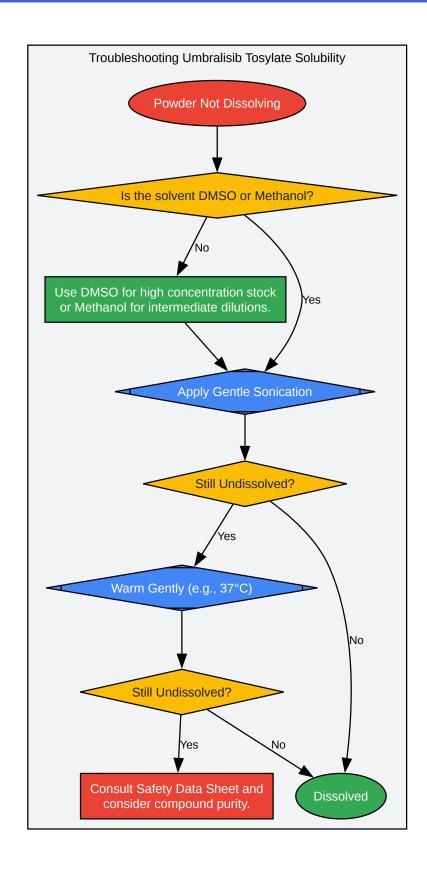




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Caption: Workflow for handling a chemical spill of **Umbralisib Tosylate** powder.





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Caption: Decision tree for troubleshooting solubility issues with **Umbralisib Tosylate**.



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